

Molecular structure and weight of 2-Fluoro-5-nitropyridine

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Compound of Interest

Compound Name: 2-Fluoro-5-nitropyridine

Cat. No.: B1295090

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An In-depth Technical Guide to **2-Fluoro-5-nitropyridine**

Introduction

2-Fluoro-5-nitropyridine, identified by its CAS number 456-24-6, is a significant heterocyclic organic compound widely utilized as a key intermediate in the pharmaceutical, agrochemical, and specialty chemical industries.[1] Its unique molecular structure, featuring both a fluorine atom and a nitro group on a pyridine ring, imparts distinctive reactivity that makes it a valuable building block in complex organic synthesis.[1] This guide provides a comprehensive overview of its molecular structure, physicochemical properties, experimental protocols, and safety information, tailored for researchers and professionals in drug development and chemical synthesis.

Molecular Structure and Identification

The structure of **2-Fluoro-5-nitropyridine** consists of a pyridine ring substituted with a fluorine atom at position 2 and a nitro group (NO₂) at position 5. The fluorine atom enhances the molecule's stability and influences its electronic properties, while the nitro group increases its electrophilic nature, making the compound a versatile reagent for various chemical transformations.[1]

Molecular Structure of **2-Fluoro-5-nitropyridine**

Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 2-fluoro-5-nitropyridine [2] [3] |
| CAS Number | 456-24-6 [1] [2] [3] [4] [5] [6] |
| Molecular Formula | C ₅ H ₃ FN ₂ O ₂ [1] [2] [3] [4] [6] |
| Synonyms | 5-nitro-2-fluoropyridine, 6-Fluoro-3-nitropyridine [1] [2] [4] |
| InChI Key | XOZAJNLUAODXSP-UHFFFAOYSA-N [2] [3] |

| SMILES | C1=CC(=NC=C1--INVALID-LINK--[O-])F[\[2\]](#) |

Physicochemical Properties

2-Fluoro-5-nitropyridine is typically a colorless to light yellow liquid or a white powder, with a purity often exceeding 98-99%.[\[1\]](#)[\[4\]](#)[\[7\]](#) Its properties make it suitable for a variety of reaction conditions, though it is noted to be moisture-sensitive.[\[2\]](#)[\[5\]](#)

Table 2: Physicochemical Data

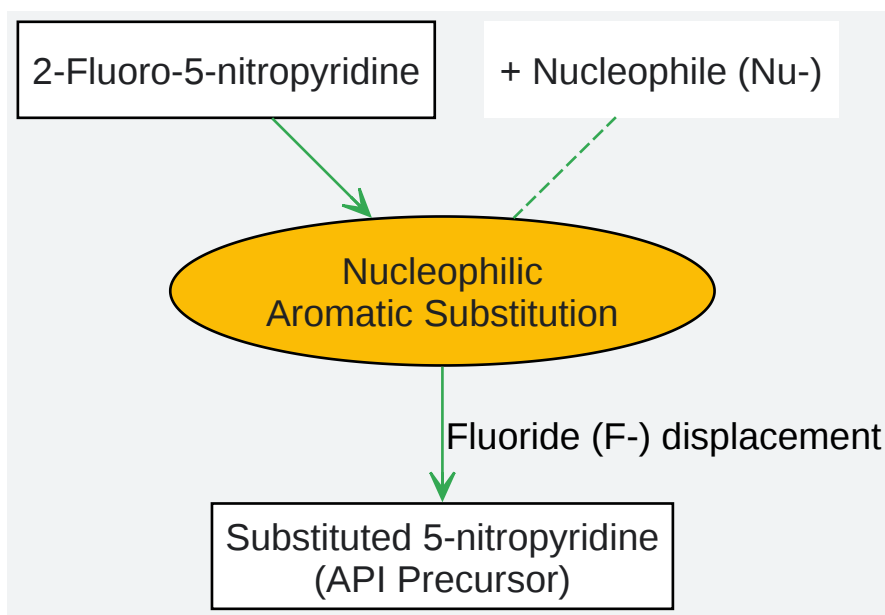
| Property | Value | Citation(s) |
|------------------|--|---|
| Molecular Weight | 142.09 g/mol | [3] [4] [5] [6] |
| Appearance | Colorless to light yellow liquid or white powder | [1] [5] [7] [8] [9] |
| Melting Point | 17°C to 21°C | [2] [5] [9] |
| Boiling Point | 86°C to 87°C at 7 mmHg | [2] [6] |
| Density | ~1.41 - 1.439 g/cm ³ | [1] [2] [7] [9] |
| Refractive Index | ~1.525 - 1.538 | [1] [2] [7] [9] |
| Solubility | Slightly soluble in water | [2] [6] [9] |
| Flash Point | ~97.5°C - 103.8°C | [1] [9] |

| Vapor Pressure | 0.0686 mmHg at 25°C |[9] |

Reactivity and Applications

The primary utility of **2-Fluoro-5-nitropyridine** stems from its role as a versatile pharmaceutical intermediate.[1][6] The electron-withdrawing nitro group activates the pyridine ring for nucleophilic aromatic substitution, where the fluorine atom at the C-2 position acts as an excellent leaving group. This reactivity allows for the introduction of various functional groups, which is a critical step in the synthesis of many active pharmaceutical ingredients (APIs).[10]

Beyond pharmaceuticals, it also serves as an intermediate in the production of agrochemicals and other specialty chemicals.[1]



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General Reaction Pathway for **2-Fluoro-5-nitropyridine**

Experimental Protocols

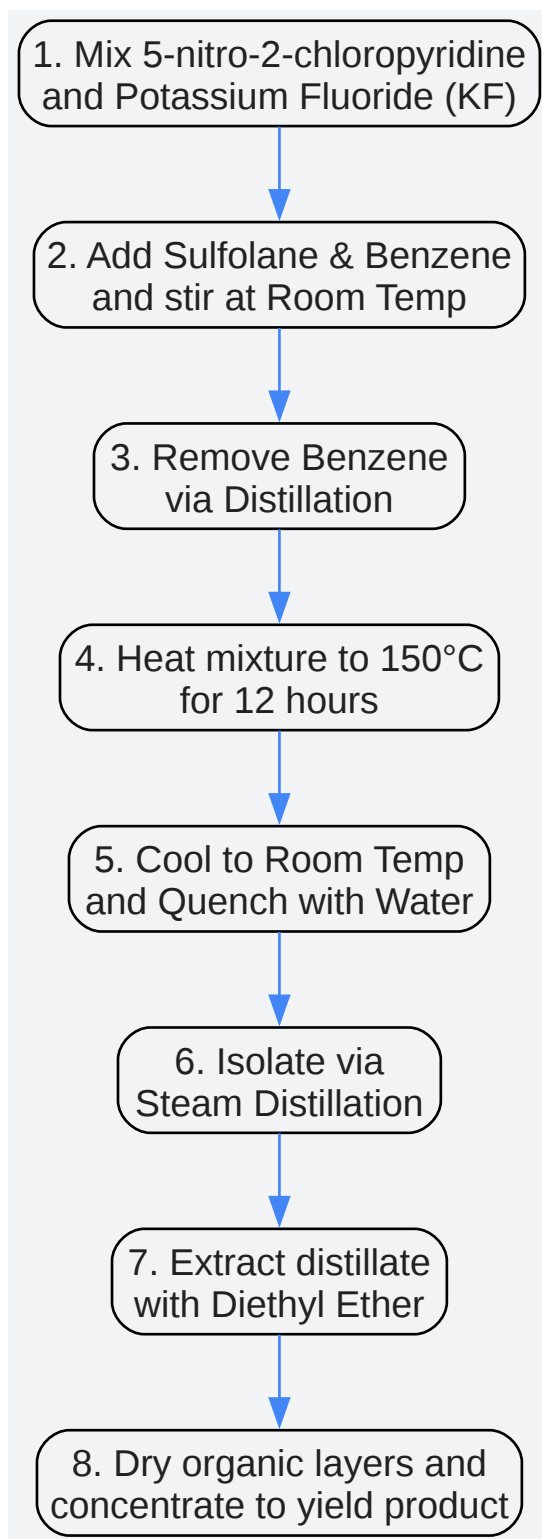
Synthesis of 2-Fluoro-5-nitropyridine

A common laboratory-scale synthesis involves the halogen exchange reaction of 2-chloro-5-nitropyridine with a fluoride salt.[6][11]

Protocol:

- Reaction Setup: A mixture of 5-nitro-2-chloropyridine (1.0 eq) and anhydrous potassium fluoride (3.0 eq) is prepared in a solvent system of sulfolane and benzene.[\[6\]](#)[\[11\]](#)
- Initial Stirring: The mixture is stirred at room temperature for approximately 20 minutes.[\[6\]](#)[\[11\]](#)
- Solvent Removal: Benzene is removed from the reaction mixture by distillation.[\[6\]](#)[\[11\]](#)
- Heating: The resulting mixture is heated to 150°C and maintained for 12 hours.[\[6\]](#)
- Workup: After cooling to room temperature, water is added. The desired product is then separated from the aqueous solution via steam distillation.[\[6\]](#)
- Extraction and Isolation: The distillate is extracted with diethyl ether. The combined organic layers are dried over sodium sulfate (Na_2SO_4), and the solvent is removed by concentration to yield **2-Fluoro-5-nitropyridine** as a water-white oil.[\[6\]](#)

An alternative synthetic route involves the nitration of 5-fluoro-2-amino-pyridine using concentrated sulfuric acid and hydrogen peroxide at low temperatures.[\[12\]](#)



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Workflow for Synthesis from 2-chloro-5-nitropyridine

Analytical Characterization

The identity and purity of **2-Fluoro-5-nitropyridine** are typically confirmed using standard analytical techniques. Commercial suppliers often provide documentation including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{13}C NMR and ^{19}F NMR data are available for structural confirmation.[3][13]
- High-Performance Liquid Chromatography (HPLC)
- Liquid Chromatography-Mass Spectrometry (LC-MS)[4]

Safety and Handling

2-Fluoro-5-nitropyridine is classified as a hazardous chemical and requires careful handling.
[5]

- Hazards: It is harmful if swallowed and causes skin and serious eye irritation.[2][5][9] It may also cause respiratory irritation.[2][5]
- Precautions for Safe Handling: Handle in a well-ventilated place.[9] Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[5][9] Avoid contact with skin and eyes and prevent the formation of dust and aerosols.[9][14]
- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][5][9] The compound is moisture-sensitive and should be stored under an inert gas.[2][5] Keep away from incompatible materials such as strong oxidizing agents.[2][5]
- First Aid:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[5]
 - Skin Contact: Wash off immediately with plenty of soap and water. If irritation persists, get medical advice.[5]

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[5]
- Ingestion: If swallowed, rinse the mouth and call a poison center or doctor if you feel unwell.[5]

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